

4-Ethoxy-2-butanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Ethoxy-2-butanol

CAS No.: 53892-34-5

Cat. No.: B13255081

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling of **4-Ethoxy-2-butanol**. The information presented herein is intended to support researchers, scientists, and drug development professionals in the safe management and use of this chemical compound. Due to the limited availability of a specific Safety Data Sheet (SDS) for **4-Ethoxy-2-butanol**, this guide leverages data from structurally similar compounds, particularly its isomer 4-Ethoxybutanol and the related ketone 4-Ethoxy-2-butanone, to provide a thorough safety profile. All quantitative data is summarized in structured tables, and detailed experimental protocols for key safety assessments are provided.

Chemical and Physical Properties

4-Ethoxy-2-butanol is a bifunctional organic molecule containing both an ether and a secondary alcohol functional group. A summary of its key physical and chemical properties is presented in Table 1.[\[1\]](#)

Property	Value
Molecular Formula	C6H14O2
Molecular Weight	118.17 g/mol
IUPAC Name	4-ethoxybutan-2-ol
CAS Number	53892-34-5

Hazard Identification and Classification

A specific Globally Harmonized System (GHS) classification for **4-Ethoxy-2-butanol** is not readily available. However, based on the GHS classification of its structural isomer, 4-Ethoxybutanol, the following hazards can be reasonably anticipated.^[2] It is crucial to handle **4-Ethoxy-2-butanol** with the assumption that it possesses similar hazardous properties.

Pictograms:

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Signal Word: Warning^[2]

Hazard Statements:^[2]

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements: A comprehensive list of precautionary statements is provided in Table 2, derived from safety data sheets of analogous compounds.^{[3][4][5][6][7][8][9][10]}

Category	Precautionary Statement Code	Statement
Prevention	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
P233	Keep container tightly closed.	
P240	Ground/bond container and receiving equipment.	
P241	Use explosion-proof electrical/ventilating/lighting equipment.	
P242	Use only non-sparking tools.	
P243	Take precautionary measures against static discharge.	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	

P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER or doctor/physician if you feel unwell.	
P332+P313	If skin irritation occurs: Get medical advice/attention.	
P337+P313	If eye irritation persists: Get medical advice/attention.	
P362+P364	Take off contaminated clothing and wash it before reuse.	
P370+P378	In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P403+P235	Store in a well-ventilated place. Keep cool.	
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **4-Ethoxy-2-butanol** are not readily available in the public domain. The

hazard statements for the analogous compound 4-Ethoxybutanol suggest that it can cause skin, eye, and respiratory irritation.[2]

Handling and Storage

Proper handling and storage procedures are critical to ensure safety when working with **4-Ethoxy-2-butanol**. The following guidelines are based on best practices for handling flammable and irritant ether-alcohols.[3][4][6][7][8][10][11]

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[4]
- Use non-sparking tools and explosion-proof equipment.[3][5]
- Ground and bond containers and receiving equipment during transfers to prevent static discharge.[3][8][9]
- Avoid contact with skin, eyes, and clothing.[7]
- Do not breathe vapors or mists.[4][10]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][4][7][8][9][10]
- Wash hands thoroughly after handling.[3][10]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][4][7][8][10]
- Store away from incompatible materials such as strong oxidizing agents.
- Keep in a flammables-area.[12]
- Store locked up.[3][5][8]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **4-Ethoxy-2-butanol** to minimize exposure.

PPE	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with organic vapor cartridges.

First-Aid Measures

In case of exposure to **4-Ethoxy-2-butanol**, the following first-aid measures should be taken immediately. These are general guidelines and a physician should be consulted.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[11\]](#)[\[13\]](#)

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [5] [11] [13]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [11] [13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [3] [5] [11] [13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3] [11]

Fire-Fighting Measures

4-Ethoxy-2-butanol is a flammable liquid and vapor.[\[2\]](#)[\[9\]](#)[\[14\]](#)

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide. Water spray may be used to cool containers.[\[7\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocols

Detailed methodologies for key experiments to determine the safety profile of a chemical like **4-Ethoxy-2-butanol** are provided below.

Flash Point Determination

The flash point of a volatile liquid is the lowest temperature at which its vapors will ignite in the presence of an ignition source. Standard methods for determining the flash point of flammable liquids include the Tag Closed-Cup Test (ASTM D56) and the Pensky-Martens Closed-Cup Test (ASTM D93).

Principle: A sample of the liquid is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite.

Apparatus:

- Tag Closed-Cup Tester or Pensky-Martens Closed-Cup Tester
- Thermometer
- Heating source
- Ignition source (flame or electric)

Procedure (General):

- Ensure the apparatus is clean and dry.
- Pour the sample into the test cup to the specified level.
- Place the lid on the cup.
- Begin heating the sample at a slow, constant rate while stirring (if applicable to the method).
- At specified temperature intervals, apply the ignition source to the opening in the lid.
- Record the temperature at which a distinct flash is observed inside the cup.

- Correct the observed flash point for barometric pressure.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test determines the potential of a substance to cause skin irritation or corrosion.

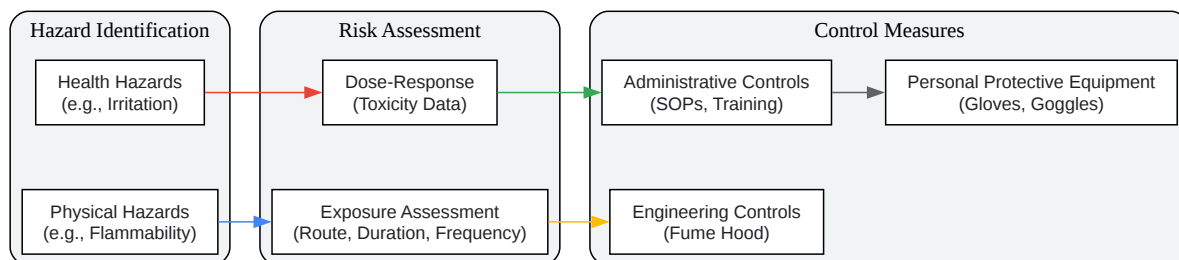
Principle: A single dose of the test substance is applied to the skin of an experimental animal (typically an albino rabbit) for a specified duration. The skin is then observed for signs of erythema (redness) and edema (swelling) at various time points.

Procedure (Abbreviated):

- Healthy, young adult albino rabbits are used. The fur on the dorsal area is clipped 24 hours before the test.
- A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area of skin (approximately 6 cm²) and covered with a gauze patch.
- The exposure period is typically 4 hours, after which the residual substance is removed.
- The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of any effects.
- The severity of the reactions is scored according to a standardized grading system.

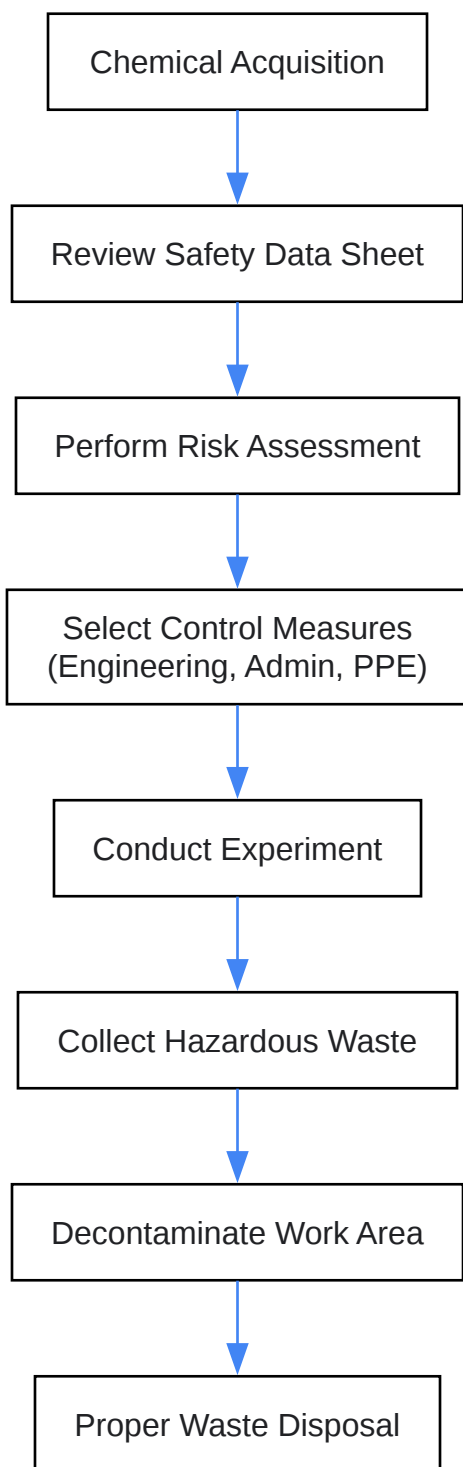
Visualizations

The following diagrams illustrate key logical relationships and workflows relevant to the safe handling of **4-Ethoxy-2-butanol**.



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Caption: Logical relationship of hazard identification, risk assessment, and control measures.



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Caption: General workflow for the safe handling of a laboratory chemical.

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